

Lathosterol-d7: A Technical Guide to its Certificate of Analysis and Purity Assessment

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Compound of Interest

Compound Name: Lathosterol-d7

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Lathosterol-d7**, focusing on its certificate of analysis, purity assessment methodologies, and its role in metabolic pathways. This document is intended to serve as a comprehensive resource for researchers utilizing **Lathosterol-d7** in their studies.

Lathosterol-d7: An Overview

Lathosterol-d7 is a deuterated form of lathosterol, a critical intermediate in the Kandutsch-Russell pathway of cholesterol biosynthesis.^[1] Due to its isotopic labeling, **Lathosterol-d7** is widely employed as an internal standard in mass spectrometry-based analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS), for the precise quantification of lathosterol and other sterols in biological samples.^{[2][3][4]}

Certificate of Analysis (CoA)

A Certificate of Analysis for **Lathosterol-d7** provides crucial information regarding its identity, purity, and quality. While specific values may vary between lots and suppliers, a typical CoA will include the following quantitative data.

Parameter	Typical Specification	Analytical Method
Chemical Name	(3 β ,5 α)-Cholest-7-en-3-ol-d7	-
Molecular Formula	C ₂₇ H ₃₉ D ₇ O	Mass Spectrometry
Molecular Weight	393.70 g/mol	Mass Spectrometry
Purity	>99%	Thin Layer Chromatography (TLC), High-Performance Liquid Chromatography (HPLC)
Isotopic Enrichment	≥98%	Mass Spectrometry
Appearance	White to off-white solid	Visual Inspection
Solubility	Soluble in Chloroform, Methanol	-

Note: Data presented is a summary of typical values found across various suppliers. For lot-specific data, always refer to the Certificate of Analysis provided by the manufacturer.[\[2\]](#)[\[5\]](#)

Purity Assessment: Experimental Protocols

The purity of **Lathosterol-d7**, and its utility as an internal standard, is primarily assessed using chromatographic and mass spectrometric techniques. Below are detailed methodologies for key experiments.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a robust technique for the analysis of sterols. **Lathosterol-d7** is commonly used as an internal standard to quantify endogenous lathosterol and other related sterols.[\[2\]](#)[\[3\]](#)

- Standard and Sample Preparation:
 - Prepare stock solutions of **Lathosterol-d7** and other sterol standards (e.g., cholesterol, desmosterol) in an appropriate solvent like hexane or chloroform.[\[6\]](#)[\[7\]](#)[\[8\]](#)

- For biological samples, perform lipid extraction using a method such as the Folch or Bligh-Dyer procedure.[4][6]
- Spike the extracted lipids with a known amount of the **Lathosterol-d7** internal standard solution.[4][6]
- Derivatization:
 - To improve volatility and chromatographic separation, convert the sterols to their trimethylsilyl (TMS) ether derivatives.[9]
 - This is typically achieved by reacting the dried lipid extract with a derivatizing agent such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS) at 60-70°C for 30-60 minutes.[8]
- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph: Agilent 7890 or similar.
 - Column: HP-5MS capillary column (30 m x 0.25 mm x 0.25 µm) or equivalent.[8]
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).[8]
 - Injector Temperature: 280°C.[8]
 - Oven Temperature Program:
 - Initial temperature: 180°C, hold for 1 min.
 - Ramp to 250°C at 20°C/min.
 - Ramp to 300°C at 5°C/min, hold for 10 min.
 - Mass Spectrometer: Agilent 5975C or similar.[8]
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) to monitor characteristic ions of the TMS-derivatized sterols. For **Lathosterol-d7**, a key ion to monitor would be its molecular ion.[9]

Liquid Chromatography-Mass Spectrometry (LC-MS) Analysis

LC-MS offers high sensitivity and specificity for sterol analysis and can often be performed without derivatization.^[4]

- Standard and Sample Preparation:
 - Prepare stock and working solutions of **Lathosterol-d7** and other sterol standards in a suitable solvent like methanol or a chloroform:methanol mixture.^{[4][10]}
 - Extract lipids from biological samples using a method like the Folch extraction.^[4]
 - Add a known amount of **Lathosterol-d7** internal standard to the sample prior to extraction.^{[4][10]}
- LC-MS Instrumentation and Conditions:
 - Liquid Chromatograph: Agilent 1200 series or similar.
 - Column: C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 μ m).
 - Mobile Phase A: Water with 0.1% formic acid and 5 mM ammonium acetate.
 - Mobile Phase B: Methanol/Acetonitrile (1:1, v/v) with 0.1% formic acid and 5 mM ammonium acetate.
 - Gradient Elution: A typical gradient would start with a high percentage of mobile phase A and gradually increase the percentage of mobile phase B over the course of the run to elute the sterols.
 - Flow Rate: 0.3 mL/min.
 - Column Temperature: 40°C.
 - Mass Spectrometer: Triple quadrupole or high-resolution mass spectrometer.
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.

- Acquisition Mode: Multiple Reaction Monitoring (MRM) for targeted quantification. Specific precursor-to-product ion transitions for each sterol and the **Lathosterol-d7** internal standard would be monitored.

Metabolic Pathway and Experimental Workflow

Lathosterol is a key intermediate in the cholesterol biosynthesis pathway. Understanding this pathway is crucial for interpreting data where **Lathosterol-d7** is used.

Kandutsch-Russell Pathway for Cholesterol Biosynthesis

The following diagram illustrates the simplified Kandutsch-Russell pathway, highlighting the position of lathosterol.

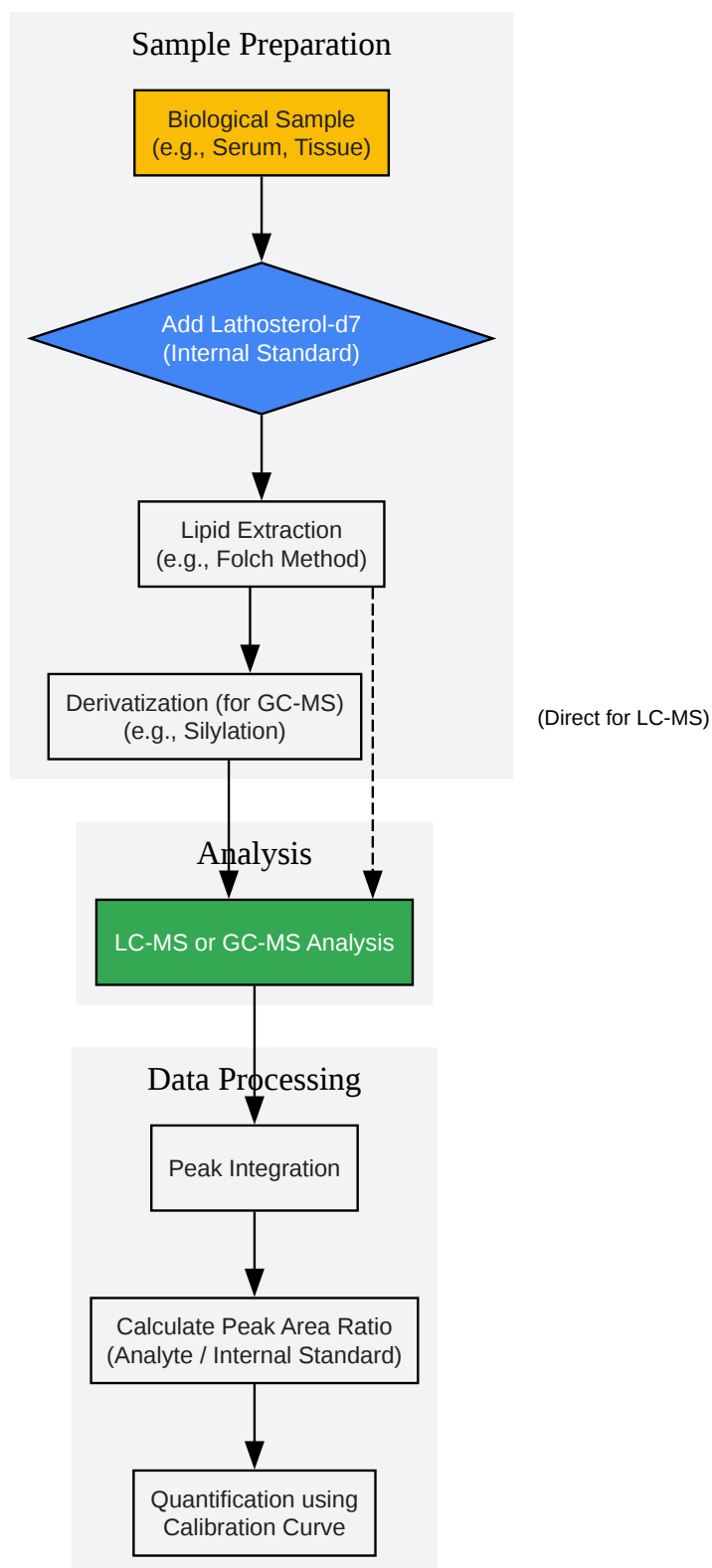


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Caption: Simplified Kandutsch-Russell pathway of cholesterol biosynthesis.

Experimental Workflow for Sterol Quantification

The general workflow for quantifying sterols in a biological sample using **Lathosterol-d7** as an internal standard is depicted below.



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